

Technical Guide: Determination of Physical Properties of 1-(2-Bromoethyl)-2-nitrobenzene

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 1-(2-Bromoethyl)-2-nitrobenzene

Cat. No.: B107829

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Abstract: This document provides a comprehensive guide to the experimental determination of the key physical properties of the organic compound **1-(2-Bromoethyl)-2-nitrobenzene**, specifically its melting and boiling points. Due to a lack of readily available data in scientific literature for this specific compound, this guide focuses on the standardized methodologies and protocols required for the accurate measurement of these properties. Adherence to these protocols is crucial for the characterization and quality control of synthesized **1-(2-Bromoethyl)-2-nitrobenzene** in research and development settings.

Physical Properties of 1-(2-Bromoethyl)-2-nitrobenzene

The melting and boiling points of a pure substance are characteristic physical properties that are invaluable for its identification and the assessment of its purity. For a crystalline solid, a sharp melting point range (typically 0.5-1.0°C) is indicative of high purity, whereas impurities tend to lower the melting point and broaden the melting range.^[1] The boiling point, the temperature at which the vapor pressure of a liquid equals the external pressure, is similarly a crucial parameter for liquid compounds.^{[2][3]}

Data Presentation:

As of the latest literature review, specific experimental values for the melting and boiling points of **1-(2-Bromoethyl)-2-nitrobenzene** are not well-documented. The following table is provided as a template for researchers to populate with experimentally determined values.

Physical Property	Experimentally Determined Value	Standard Method Employed
Melting Point	User-defined	e.g., Thiele Tube Method, Digital Apparatus
Boiling Point	User-defined	e.g., Distillation, Thiele Tube Method

Experimental Protocols

The following sections detail the standard laboratory procedures for the determination of the melting and boiling points of an organic compound such as **1-(2-Bromoethyl)-2-nitrobenzene**.

2.1. Melting Point Determination

The melting point of a solid is the temperature range over which it transitions from a solid to a liquid. For crystalline organic compounds, this is typically a sharp and well-defined range.^[1]

2.1.1. Thiele Tube Method

The Thiele tube method utilizes a specially designed glass tube containing a high-boiling point oil (e.g., mineral oil or silicone oil) to ensure uniform heating of the sample.^{[4][5][6]}

- Apparatus: Thiele tube, thermometer, capillary tubes, rubber band, Bunsen burner or other heat source.
- Procedure:
 - A small amount of the finely powdered, dry sample of **1-(2-Bromoethyl)-2-nitrobenzene** is packed into a capillary tube, sealed at one end.
 - The capillary tube is attached to a thermometer using a rubber band, ensuring the sample is level with the thermometer bulb.^{[6][7]}

- The thermometer and attached capillary tube are suspended in the Thiele tube containing the heating oil.
- The side arm of the Thiele tube is gently heated, which creates convection currents in the oil, ensuring a uniform temperature distribution.[\[1\]](#)[\[5\]](#)
- The temperature is increased at a slow, controlled rate, especially near the expected melting point.
- The temperature at which the first drop of liquid appears is recorded as the beginning of the melting range.
- The temperature at which the entire sample has turned into a clear liquid is recorded as the end of the melting range.[\[4\]](#)[\[7\]](#)

2.1.2. Digital Melting Point Apparatus

A digital melting point apparatus offers a more automated and often more precise method for determining the melting point.[\[8\]](#)[\[9\]](#)

- Apparatus: Digital melting point apparatus, capillary tubes.
- Procedure:
 - The powdered sample of **1-(2-Bromoethyl)-2-nitrobenzene** is loaded into a capillary tube.
 - The capillary tube is placed in the heating block of the apparatus.
 - A starting temperature, plateau temperature, and heating rate are programmed into the instrument.[\[8\]](#)
 - The apparatus automatically heats the sample at the specified rate.
 - The sample is observed through a magnified viewing window.
 - The temperatures at the onset and completion of melting are recorded from the digital display.[\[10\]](#)

2.2. Boiling Point Determination

The boiling point is the temperature at which a liquid's vapor pressure equals the surrounding atmospheric pressure.^[11]

2.2.1. Distillation Method

This method is suitable when a sufficient quantity of the liquid sample is available (typically >5 mL) and also serves to purify the liquid.^{[2][12]}

- Apparatus: Distillation flask, condenser, receiving flask, thermometer, heating mantle or other heat source.
- Procedure:
 - The liquid sample of **1-(2-Bromoethyl)-2-nitrobenzene** is placed in the distillation flask along with boiling chips.
 - The distillation apparatus is assembled, ensuring the thermometer bulb is positioned correctly in the neck of the flask, just below the side arm leading to the condenser.
 - The liquid is heated to a boil.
 - As the vapor rises and surrounds the thermometer bulb, the temperature will stabilize.
 - The constant temperature at which the liquid is actively distilling is recorded as the boiling point.^{[12][13]}

2.2.2. Capillary Method (Siwoloboff Method)

This micro-method is ideal when only a small amount of the sample is available.^{[2][13]}

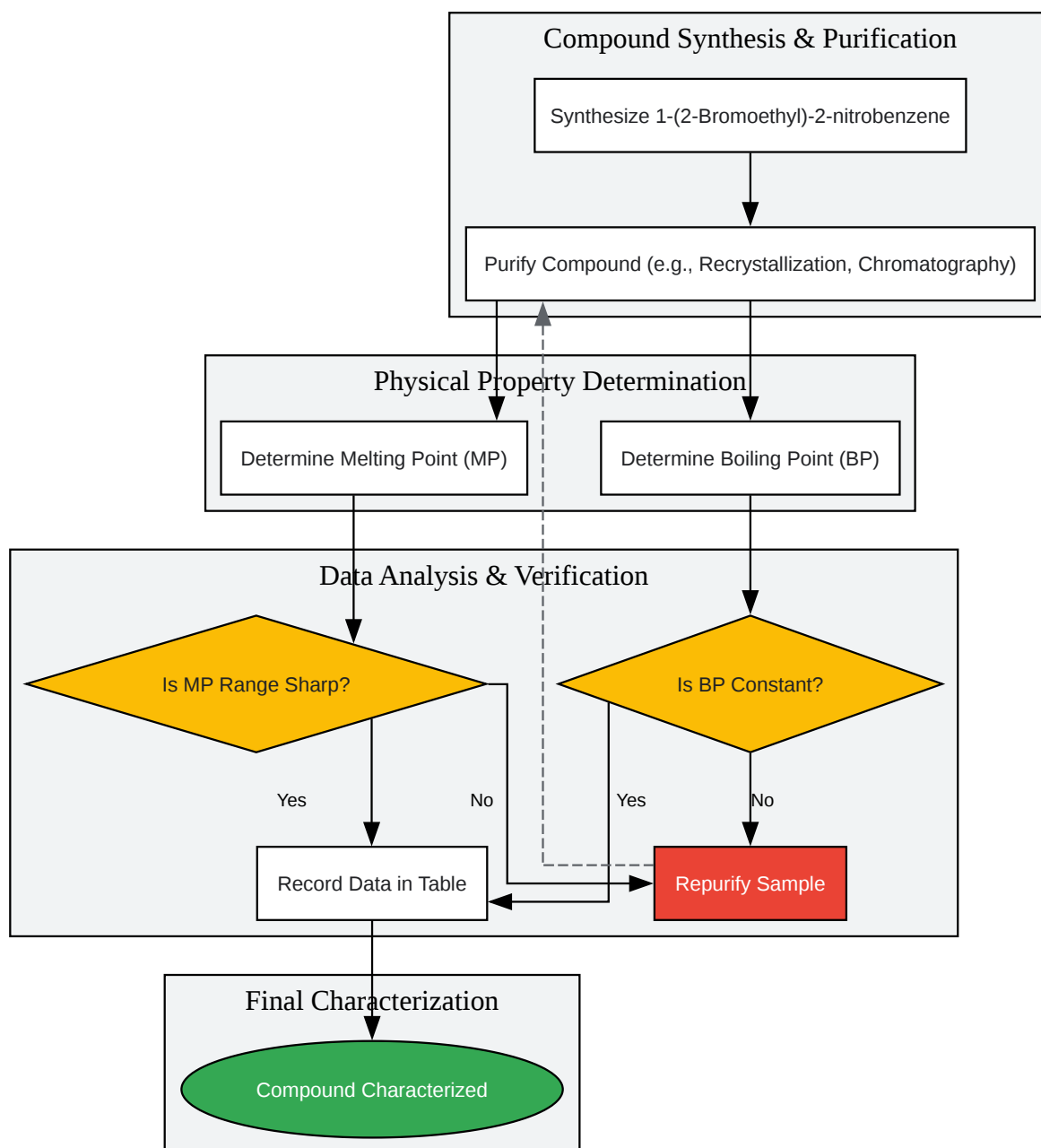
- Apparatus: Thiele tube or other heating bath, thermometer, small test tube, capillary tube sealed at one end.
- Procedure:

- A small amount of the liquid **1-(2-Bromoethyl)-2-nitrobenzene** is placed in a small test tube.
- A capillary tube, sealed at one end, is inverted and placed into the liquid in the test tube.
- The test tube assembly is attached to a thermometer and heated in a Thiele tube or other oil bath.
- As the temperature rises, a stream of bubbles will emerge from the open end of the inverted capillary tube.[\[11\]](#)[\[13\]](#)
- Heating is discontinued, and the apparatus is allowed to cool slowly.
- The temperature at which the bubbling stops and the liquid is drawn into the capillary tube is recorded as the boiling point.[\[13\]](#)[\[14\]](#)

Mandatory Visualizations

Logical Workflow for Physical Property Determination

The following diagram illustrates the logical workflow for the determination and verification of the physical properties of a synthesized compound like **1-(2-Bromoethyl)-2-nitrobenzene**.



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Caption: Workflow for the determination of physical properties.

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